Application Note: Synthesis and Isolation of N-Demethyl-N-formylolanzapine

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Compound of Interest	
Compound Name:	*N-Demethyl-N-formylolanzapine*
CAS No.:	*639460-79-0*
Cat. No.:	*B1530974*

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Overview & Scope

N-Demethyl-N-formylolanzapine (CAS No. 639460-79-0), also referred to as Olanzapine F-PIN Impurity or Olanzapine N-Formyl Impurity, is a critical process-related impurity and synthetic intermediate in the manufacturing of the atypical antipsychotic drug, olanzapine[1]. Understanding its synthesis is vital for analytical reference standard generation, impurity profiling, and Quality-by-Design (QbD) implementation in pharmaceutical development. This application note provides a validated, self-contained protocol for the laboratory-scale synthesis of **N-Demethyl-N-formylolanzapine**.

Scientific Rationale & Mechanistic Insights

The synthesis leverages the nucleophilic nature of the secondary amine in the piperazine ring of N-demethylolanzapine (also known as N-desmethylolanzapine), a well-documented precursor in olanzapine manufacturing[2].

- Formylating Agent: As detailed in, ethyl formate is employed as both the formylating agent and the primary reaction solvent[3]. Unlike harsher formylating mixtures (e.g., formic acid/acetic anhydride), ethyl formate provides a mild, controlled environment that selectively

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formylates the secondary amine without causing degradation or side reactions on the thienobenzodiazepine core[4].

- Co-solvent Selection: Tetrahydrofuran (THF) is introduced as an inert co-solvent. The addition of THF improves the solubility of the starting material, thereby halving the required volume of ethyl formate and facilitating a more homogenous reaction mixture during the extended reflux period[3].
- Thermodynamic Control: The reaction is driven to completion by continuous refluxing for 20 hours. The amidation reaction (formylation) is thermodynamically favored under these conditions[5].
- Precipitation and Isolation: The product exhibits limited solubility in the cold ethyl formate/THF mixture. Cooling the reaction to 0–5 °C induces spontaneous crystallization of the target compound, allowing for straightforward isolation via vacuum filtration without the need for complex chromatographic purification[5].

Materials & Equipment

- Reagents:
  - N-demethylolanzapine (16.8 mmol, 5.0 g)
  - Ethyl formate (Analytical Grade, 100 mL)
  - Tetrahydrofuran (THF, Anhydrous, 100 mL)
- Equipment:
  - 250 mL round-bottom flask
  - Reflux condenser
  - Heating mantle with magnetic stirrer
  - Ice-water bath
  - Büchner funnel and vacuum filtration setup

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Step-by-Step Synthesis Workflow

Note: Conduct all procedures in a well-ventilated fume hood due to the volatility and flammability of ethyl formate and THF.

- Preparation of the Reaction Mixture: Into a clean, dry 250 mL round-bottom flask, add 5.0 g (16.8 mmol) of N-demethylolanzapine[5].
- Solvent Addition: Pour 100 mL of ethyl formate and 100 mL of THF into the flask. Add a magnetic stir bar[3].
- Refluxing: Attach a reflux condenser to the flask. Heat the mixture to reflux (approximately 60–65 °C, depending on the exact boiling point of the solvent mixture) under continuous magnetic stirring for 20 hours[5].
- Cooling & Crystallization: After 20 hours, remove the heating mantle. Allow the flask to cool to room temperature, then transfer it to an ice-water bath (0–5 °C). Maintain the cooling for 1–2 hours to ensure complete precipitation of the product[3].
- Filtration: Filter the resulting pale beige precipitate under vacuum using a Büchner funnel. Wash the filter cake with a minimal amount (e.g., 10 mL) of ice-cold ethyl formate to remove residual impurities[5].
- Drying: Air-dry the solid precipitate at room temperature or under a gentle vacuum until a constant weight is achieved.

Analytical Characterization & Yield

To ensure the protocol acts as a self-validating system, the isolated product must be characterized against the following established spectral data[5]:

- Yield: Approximately 4.0 g (72.9% theoretical yield) of a pale beige solid.
- Chemical Name: 2-methyl-4-(4-formyl-1-piperazinyl)-10H-thieno[2,3-b][1,5]-benzodiazepine.
- Mass Spectrometry (MS): M = 326 (12%), M-1 = 325 (58%), m/z 255 (100%).

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- 1H NMR (CDCl3, δ ppm): 2.32 (d, J = 1.2 Hz, 3H); 3.38-3.69 (m, 8H); 4.88 (s, 1H); 6.29 (d, J = 1.2 Hz, 1H); 6.57-7.07 (m, 4H); 8.11 (s, 1H).

Process Optimization & Reaction Parameters

Parameter	Value / Condition	Mechanistic Purpose
Starting Material	N-demethylolanzapine (5.0 g)	Precursor lacking the N-methyl group on the piperazine ring.
Reagent / Solvent 1	Ethyl formate (100 mL)	Acts as both the formylating agent and primary solvent.
Co-solvent	THF (100 mL)	Enhances solubility; reduces required volume of ethyl formate.
Reaction Temperature	Reflux (~60-65 °C)	Provides activation energy for the amidation reaction.
Reaction Time	20 hours	Ensures complete conversion of the secondary amine.
Crystallization Temp	0 - 5 °C (Ice bath)	Decreases product solubility, driving precipitation.
Expected Yield	~72.9% (4.0 g)	High-efficiency conversion without chromatography.
Product Purity Target	>98% (by HPLC)	Suitable for use as an analytical reference standard.

Mandatory Visualization

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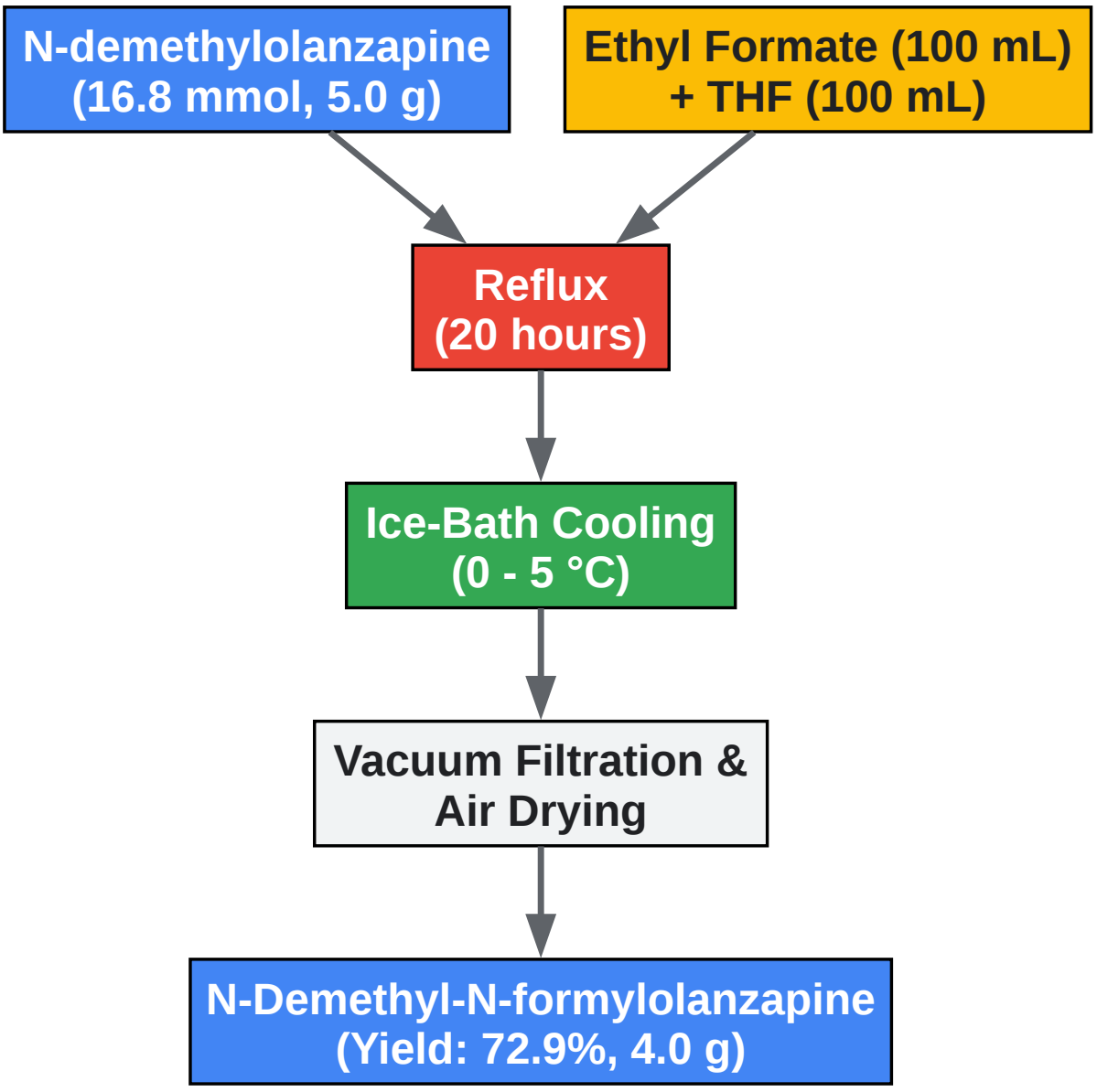

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Workflow for the synthesis of **N-Demethyl-N-formylolanzapine** from N-demethylolanzapine.

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Sources

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